

Personal protective equipment for handling Chlorobis(ethylene)rhodium(I) Dimer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Chlorobis(ethylene)rhodium(I)
Dimer**

Cat. No.: **B576876**

[Get Quote](#)

Essential Safety and Handling Guide for Chlorobis(ethylene)rhodium(I) Dimer

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Chlorobis(ethylene)rhodium(I) Dimer**. Adherence to these procedures is critical for ensuring laboratory safety and procedural success.

Chlorobis(ethylene)rhodium(I) dimer is an organorhodium compound with the formula $\text{Rh}_2\text{Cl}_2(\text{C}_2\text{H}_4)_4$.^[1] It is a red-orange solid that is soluble in nonpolar organic solvents.^[1] This compound serves as a versatile and highly effective catalyst in various organic reactions.^[2]

Key Safety and Physical Properties

A summary of the essential quantitative data for **Chlorobis(ethylene)rhodium(I) Dimer** is presented below.

Property	Value	Reference
Molecular Formula	C8H16Cl2Rh2	[3]
Molecular Weight	388.92 g/mol	[4]
Appearance	Dark red to rust-colored solid	[2]
CAS Number	12081-16-2	[3]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.	[1]
Signal Word	Warning	[4]
Storage Temperature	≤ -4 °C	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Chlorobis(ethylene)rhodium(I) Dimer**.

- Eye Protection: Chemical safety goggles meeting European standard EN 166 are required. [4]
- Hand Protection: Wear chemical-resistant protective gloves.[4] Given the nature of the compound and potential solvents, nitrile or neoprene gloves are recommended. A regular glove replacement schedule should be implemented.
- Skin and Body Protection: A flame-resistant laboratory coat and appropriate protective clothing are necessary to prevent skin exposure.[5][6] Safety footwear that covers the entire foot should be worn in storage and handling areas.[7]
- Respiratory Protection: Under normal laboratory use with adequate ventilation, such as in a fume hood, respiratory protection may not be necessary.[4] For large-scale operations or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[4]

Experimental Protocol: Safe Handling and Use

This protocol outlines the step-by-step procedure for the safe handling of **Chlorobis(ethylene)rhodium(I) Dimer**, which is known to be air-sensitive.^{[5][6]} All operations should be conducted within a certified chemical fume hood.

- Preparation and Inert Atmosphere:
 - Before handling, ensure that all glassware is dry and free of contaminants.
 - The handling of **Chlorobis(ethylene)rhodium(I) Dimer** should be performed under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques due to its air sensitivity.^{[5][6]}
- Weighing and Transfer:
 - Weigh the required amount of the compound in a tared, sealed container under an inert atmosphere.
 - If transferring the solid, do so in a glovebox or via a Schlenk line to prevent exposure to air and moisture.
- Reaction Setup:
 - Add the compound to the reaction vessel, which has been previously flushed with an inert gas.
 - Solvents used should be anhydrous and deoxygenated.
 - The compound is sparingly soluble in ethanol, acetone, dioxane, chloroform, and dichloromethane, and insoluble in water.^[8]
- Post-Reaction Quenching and Work-up:
 - Upon completion of the reaction, any unreacted **Chlorobis(ethylene)rhodium(I) Dimer** should be carefully quenched. This may involve the slow addition of a suitable reagent to safely neutralize its reactivity.

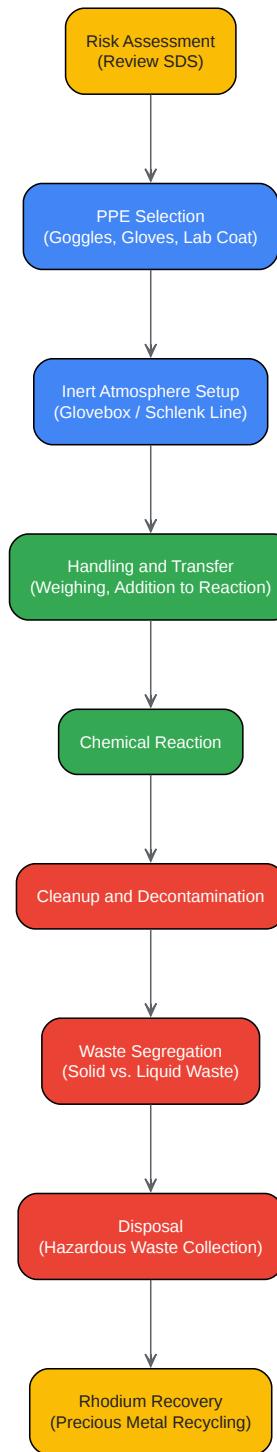
- The specific quenching procedure will depend on the reaction conditions and should be determined during the experimental design phase.

Disposal Plan

Proper disposal of **Chlorobis(ethylene)rhodium(I) Dimer** and associated waste is crucial to prevent environmental contamination and to comply with regulations.

- Waste Segregation: All materials contaminated with **Chlorobis(ethylene)rhodium(I) Dimer**, including gloves, pipette tips, and empty containers, should be collected in a designated, sealed hazardous waste container.
- Rhodium Recovery: Rhodium is a valuable precious metal, and its recovery from waste is economically and environmentally beneficial.^{[9][10]} Spent solutions and solid waste containing rhodium should be collected for professional recycling.^{[9][10][11]} Contact a certified waste management facility that specializes in precious metal recovery.^[12]
- Aqueous Waste: If any aqueous waste is generated, it should be treated to neutralize any acidic or basic components and to precipitate the rhodium. A simple procedure involves the slow addition of sodium bicarbonate to neutralize the solution, followed by filtration to collect the rhodium-containing solids.^[13] The remaining liquid, once confirmed to be free of hazardous materials, may be safe for drain disposal, subject to local regulations.^[13] The collected solid should be sent for rhodium recovery.
- Labeling and Storage: All waste containers must be clearly labeled with their contents and stored in a designated, secondary containment area until they can be collected by a hazardous waste disposal service.

Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for handling **Chlorobis(ethylene)rhodium(I) Dimer**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlorobis(ethylene)rhodium dimer - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Chlorobis(ethylene)rhodium(I) dimer, 99% 1 g | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 4. fishersci.be [fishersci.be]
- 5. pubs.acs.org [pubs.acs.org]
- 6. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 7. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 8. Chlorobis(ethylene)rhodium (I) dimer | 12081-16-2 [chemicalbook.com]
- 9. proplate.com [proplate.com]
- 10. Can Rhodium be Recycled [huatuometals.com]
- 11. Rhodium Recycling [huatuometals.com]
- 12. Rhodium Waste - London Chemicals & Resources Limited [lcrl.net]
- 13. capepreciousmetals.com [capepreciousmetals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Chlorobis(ethylene)rhodium(I) Dimer]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b576876#personal-protective-equipment-for-handling-chlorobis-ethylene-rhodium-i-dimer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com